

A Technical Guide to the Physicochemical Properties of 10-Nonadecanol

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: 10-Nonadecanol

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This document provides a detailed overview of the melting and boiling points of **10-Nonadecanol** (CAS No. 16840-84-9), a secondary fatty alcohol. The information herein is compiled for use in research and development, with a focus on presenting clear, quantitative data and outlining the experimental methodologies for its determination.

Physicochemical Data

10-Nonadecanol is a long-chain aliphatic alcohol with the hydroxyl group located at the tenth carbon of a nineteen-carbon chain. Its physical properties, particularly its melting and boiling points, are crucial for its handling, purification, and application in various scientific contexts. The following table summarizes the key physical and chemical properties of **10-Nonadecanol**.

Table 1: Physicochemical Properties of **10-Nonadecanol**

Property	Value	Source / Notes
Molecular Formula	C ₁₉ H ₄₀ O	[1][2]
Molecular Weight	284.52 g/mol	[1][2]
IUPAC Name	Nonadecan-10-ol	[2]
CAS Number	16840-84-9	[1][2]
Melting Point	Data not available (Solid, crystalline phase confirmed)	An FTIR spectrum has been recorded from a melt in a capillary cell, confirming the substance is a solid with a defined melting point.[3] However, a specific experimental value is not readily available in the cited literature.
Boiling Point	344.0 - 345.0 °C (at 760 mmHg)	Estimated value.[1]
Flash Point	127.5 °C (261.0 °F)	Estimated value.[1]
Water Solubility	0.005525 mg/L at 25 °C	Estimated value.[1]
logP (o/w)	8.325	Estimated value.[1]

Experimental Protocols for Determination of Melting and Boiling Points

Accurate determination of melting and boiling points is fundamental for the characterization and purity assessment of chemical compounds. While specific experimental reports for **10-Nonadecanol** are not detailed in the available literature, the following are standard methodologies employed for such long-chain alcohols.

Melting Point Determination

The melting point of a crystalline solid is the temperature at which it transitions to a liquid state. For a pure substance, this occurs over a narrow range. The presence of impurities typically depresses the melting point and broadens the melting range.

Methodology: Capillary Method using a Melting Point Apparatus (e.g., Mel-Temp)

- **Sample Preparation:** A small amount of finely powdered, dry **10-Nonadecanol** is packed into a capillary tube, sealed at one end, to a height of 1-2 mm.
- **Apparatus Setup:** The capillary tube is placed in the heating block of a melting point apparatus alongside a calibrated thermometer or temperature probe.
- **Heating:** The sample is heated at a controlled rate. An initial rapid heating can be used to determine an approximate melting point.
- **Measurement:** A second, more precise measurement is performed with a fresh sample, heating slowly (1-2 °C per minute) as the temperature approaches the approximate melting point.
- **Data Recording:** The melting range is recorded from the temperature at which the first drop of liquid appears to the temperature at which the entire sample has liquefied.

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the external pressure. Given the high boiling point of **10-Nonadecanol**, specific techniques are required to achieve accurate measurements.

Methodology 1: Distillation

For a sufficient quantity of the substance, a simple distillation is the most accurate method.

- **Apparatus Setup:** The **10-Nonadecanol** sample is placed in a distillation flask with boiling chips or a magnetic stirrer. A condenser and a collection flask are attached. The bulb of a thermometer is positioned so that its top is level with the bottom of the side-arm of the distillation flask.
- **Heating:** The flask is heated gently.

- **Equilibrium:** As the liquid boils, the vapor rises and surrounds the thermometer bulb, establishing a thermal equilibrium between the vapor and the condensing liquid.
- **Measurement:** The temperature is recorded when it remains constant during the distillation process. The atmospheric pressure should also be recorded, as boiling point is pressure-dependent.

Methodology 2: Thiele Tube Method

This micro-method is suitable for small sample quantities.

- **Sample Preparation:** A small amount of **10-Nonadecanol** is placed in a small test tube. A capillary tube, sealed at one end, is inverted and placed inside the test tube.
- **Apparatus Setup:** The test tube assembly is attached to a thermometer and immersed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil).
- **Heating:** The side arm of the Thiele tube is heated gently, causing the oil to circulate and heat the sample uniformly.
- **Observation:** As the sample's boiling point is approached and exceeded, a rapid and continuous stream of bubbles will emerge from the inverted capillary tube.
- **Measurement:** The heat is removed, and the apparatus is allowed to cool. The boiling point is the temperature at which the stream of bubbles ceases and the liquid is drawn back into the capillary tube.

Visualization of Experimental Workflow

The logical flow for characterizing the melting and boiling points of a solid organic compound like **10-Nonadecanol** is depicted below. This workflow ensures accurate and reproducible results.

Caption: Workflow for determining the melting and boiling points of **10-Nonadecanol**.

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- To cite this document: BenchChem. [A Technical Guide to the Physicochemical Properties of 10-Nonadecanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b101355#10-nonadecanol-melting-point-and-boiling-point]

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